

Safe handling and storage procedures for 3'-Chloropropiophenone

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Compound of Interest

Compound Name: 3'-Chloropropiophenone

Cat. No.: B116997

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This guide provides essential safety information, handling procedures, and troubleshooting advice for researchers, scientists, and drug development professionals working with **3'-Chloropropiophenone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3'-Chloropropiophenone**?

A1: **3'-Chloropropiophenone** is considered a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] It may be harmful if swallowed.[4] Some sources also indicate that it is suspected of causing genetic defects and damaging an unborn child.[4]

Q2: What personal protective equipment (PPE) is required when handling **3'-Chloropropiophenone**?

A2: When handling **3'-Chloropropiophenone**, it is crucial to use appropriate personal protective equipment. This includes:

- Eye Protection: Wear chemical safety goggles or glasses that conform to EN 166 (EU) or NIOSH (US) standards.[3][5]

- Hand Protection: Wear suitable protective gloves, such as nitrile rubber, to prevent skin contact.[\[2\]](#)[\[6\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[3\]](#)
[\[6\]](#) A lab coat is recommended.
- Respiratory Protection: Use in a well-ventilated area.[\[4\]](#)[\[6\]](#) If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.[\[5\]](#)

Q3: How should I properly store **3'-Chloropropiophenone**?

A3: Store **3'-Chloropropiophenone** in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#) Keep it away from incompatible substances such as strong oxidizing agents and strong bases.[\[6\]](#)[\[7\]](#)[\[8\]](#) Some suppliers recommend storage at 0-8°C.[\[9\]](#)

Q4: What should I do in case of a spill?

A4: In the event of a spill, immediately evacuate the area. For small spills, you can vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[4\]](#)[\[6\]](#) Avoid generating dust.[\[4\]](#)[\[6\]](#) Ensure the area is well-ventilated. For major spills, it is important to contain the spillage and prevent it from entering drains or waterways.[\[4\]](#)

Q5: What are the signs of decomposition of **3'-Chloropropiophenone**?

A5: Decomposition of **3'-Chloropropiophenone** can occur under certain conditions, such as exposure to excess heat or incompatible materials.[\[6\]](#) Signs of decomposition may include a change in color or the release of irritating and toxic fumes and gases, such as hydrogen chloride, carbon monoxide, and carbon dioxide.[\[6\]](#)[\[7\]](#)

Quantitative Data

Property	Value	Source
Molecular Formula	C9H9ClO	[1][2][9]
Molecular Weight	168.62 g/mol	[1][2][9]
Melting Point	43 - 47 °C / 109.4 - 116.6 °F	[2]
Boiling Point	124 °C / 255.2 °F	[2]
Flash Point	> 110 °C / > 230 °F	[2][6]

Experimental Protocols

Protocol for Safe Handling of **3'-Chloropropiophenone**:

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a fume hood. Have an eyewash station and safety shower readily accessible.[6]
- Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, nitrile gloves, and a lab coat.
- Dispensing: Carefully weigh or measure the required amount of **3'-Chloropropiophenone**. Avoid generating dust.[6]
- During Use: Keep the container tightly closed when not in use.[6] Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke in the work area.[4][5]
- Cleaning: After handling, wash your hands thoroughly with soap and water.[4][6] Clean any contaminated surfaces.
- Waste Disposal: Dispose of waste in a suitable, labeled container according to your institution's guidelines.

Protocol for Storage of **3'-Chloropropiophenone**:

- Container: Ensure the compound is stored in its original, tightly sealed container.[4][6]
- Location: Store in a cool, dry, well-ventilated area.[6]

- Incompatibilities: Store away from incompatible materials, particularly strong oxidizing agents and strong bases.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and any relevant hazard warnings.
- Inventory: Maintain an accurate inventory of the chemical.

Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

- Symptoms: Redness, irritation, or pain in the affected area.
- Immediate Actions:
 - Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[6\]](#) Seek medical attention.[\[6\]](#)
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#) Seek immediate medical attention.[\[6\]](#)

Issue: Suspected Inhalation Exposure

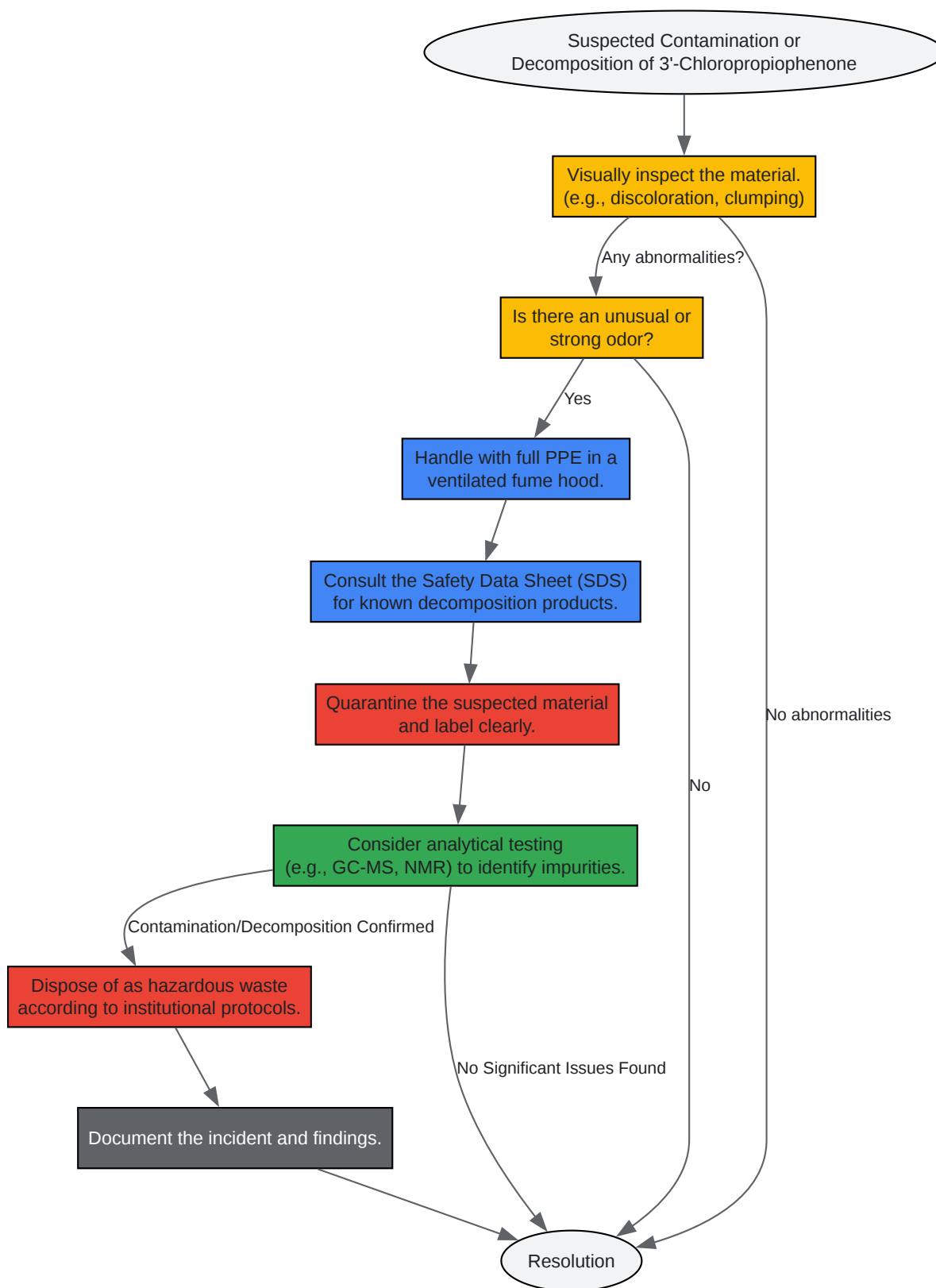
- Symptoms: Respiratory tract irritation, coughing.
- Immediate Actions:
 - Move the affected individual to fresh air immediately.[\[6\]](#)
 - If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.[\[6\]](#)
 - Seek immediate medical attention.[\[6\]](#)

Issue: Discovery of an Unlabeled or Leaking Container

- Immediate Actions:

- Assume the contents are hazardous. Do not handle the container without appropriate PPE.
- If the container is leaking, try to contain the spill without direct contact.
- Isolate the area to prevent exposure to others.
- Report the situation to your laboratory supervisor or safety officer immediately.

Visual Workflow for Troubleshooting Contamination/Decomposition



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Caption: Troubleshooting workflow for suspected **3'-Chloropropiophenone** contamination.

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